

Experimental design for testing 2-(Hydroxymethyl)-4-propylphenol efficacy

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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Application Note: Efficacy Profiling of 2-(Hydroxymethyl)-4-propylphenol

Abstract & Rationale

This application note details the experimental framework for evaluating **2-(Hydroxymethyl)-4-propylphenol** (CAS 29922-45-0), a functionalized phenolic compound. Structurally analogous to eugenol and vanillyl alcohol, this New Chemical Entity (NCE) presents a dual-pharmacophore motif: a lipophilic propyl chain (facilitating membrane penetration) and a hydroxymethyl-substituted phenolic ring (conferring radical scavenging and protein cross-linking potential).

This guide provides standardized protocols for assessing three critical efficacy domains:

- Antioxidant Capacity: Radical scavenging kinetics via DPPH/ABTS.
- Antimicrobial Potency: Minimum Inhibitory Concentration (MIC) against Gram-positive/negative panels.

- Cytotoxicity Screening: Therapeutic index determination in mammalian fibroblasts.

Chemical Identity & Pre-Formulation

Before efficacy testing, the physicochemical properties must be managed to ensure assay validity.

Property	Specification	Experimental Implication
IUPAC Name	2-(Hydroxymethyl)-4-propylphenol	Target Compound
CAS Number	29922-45-0	Verification Standard
Molecular Weight	166.22 g/mol	Molar calculation basis
LogP (Predicted)	~2.5 - 2.8	Moderate lipophilicity; requires organic co-solvent
Solubility	Low in H ₂ O; Soluble in DMSO, EtOH	Critical: Prepare 100 mM stock in DMSO

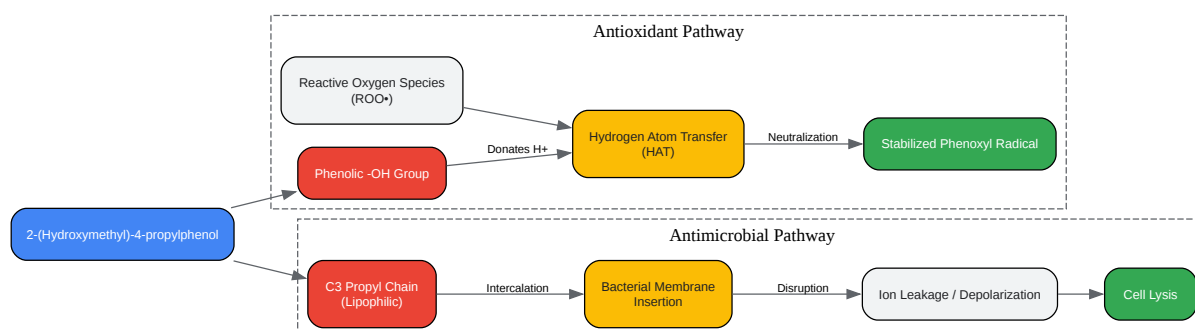
Handling Protocol:

- Storage: Store neat compound at -20°C under argon to prevent oxidation of the benzylic alcohol.
- Stock Preparation: Dissolve in 100% DMSO. For cell assays, final DMSO concentration must be <0.5% (v/v) to avoid solvent toxicity.

Mechanism of Action (Hypothetical)

The efficacy of **2-(Hydroxymethyl)-4-propylphenol** is hypothesized to stem from two distinct mechanisms driven by its structural moieties.

Diagram 1: Dual-Mode Mechanism of Action



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Caption: Dual-mechanism illustrating Hydrogen Atom Transfer (HAT) for antioxidant activity and lipophilic membrane disruption for antimicrobial efficacy.

Experimental Protocols

Protocol A: Antioxidant Efficacy (DPPH Assay)

Objective: Determine the IC_{50} (concentration inhibiting 50% of radicals) relative to Trolox.

Reagents:

- DPPH (2,2-diphenyl-1-picrylhydrazyl) stock: 0.2 mM in Methanol.
- Positive Control: Trolox (Range: 5–100 μ M).
- Test Compound: **2-(Hydroxymethyl)-4-propylphenol** (Range: 5–200 μ M).

Workflow:

- Preparation: Dilute DMSO stock of test compound into Methanol to create a 5-point serial dilution curve.
- Incubation: Add 100 μ L of test solution to 100 μ L of DPPH stock in a 96-well plate.
- Reaction: Incubate in the dark at Room Temperature (RT) for 30 minutes.
- Measurement: Read Absorbance at 517 nm ().
- Calculation:

Validation Criteria:

- Trolox IC₅₀ must fall within 10–15 μ M.
- Solvent control (Methanol + DMSO) must show <5% inhibition.

Protocol B: Antimicrobial Susceptibility (Broth Microdilution)

Objective: Determine Minimum Inhibitory Concentration (MIC) against standard pathogens.

Target Strains:

- Staphylococcus aureus (ATCC 25923) - Gram-positive model.
- Escherichia coli (ATCC 25922) - Gram-negative model.

Workflow:

- Inoculum: Adjust bacterial culture to CFU/mL in Mueller-Hinton Broth (MHB).
- Plate Setup:

- Columns 1-10: 2-fold serial dilution of **2-(Hydroxymethyl)-4-propylphenol** (Range: 512 µg/mL to 1 µg/mL).
- Column 11: Growth Control (Bacteria + Solvent).
- Column 12: Sterility Control (MHB only).
- Incubation: 37°C for 18–24 hours (aerobic).
- Readout: Visual inspection for turbidity or OD₆₀₀ measurement.
- MBC Determination: Plate 10 µL from clear wells onto agar; incubate 24h. The lowest concentration with no colony growth is the Minimum Bactericidal Concentration (MBC).

Protocol C: Cytotoxicity Screening (MTT Assay)

Objective: Establish the Selectivity Index (

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Cell Line: Human Dermal Fibroblasts (HDFa) or L929.

Workflow:

- Seeding: Seed cells at
cells/well in DMEM + 10% FBS; adhere for 24h.
- Treatment: Replace media with serum-free media containing test compound (1–500 µM).
- Exposure: Incubate for 24 hours at 37°C, 5% CO₂.
- Labeling: Add MTT reagent (0.5 mg/mL); incubate 4 hours.
- Solubilization: Dissolve formazan crystals in DMSO.
- Readout: Absorbance at 570 nm.

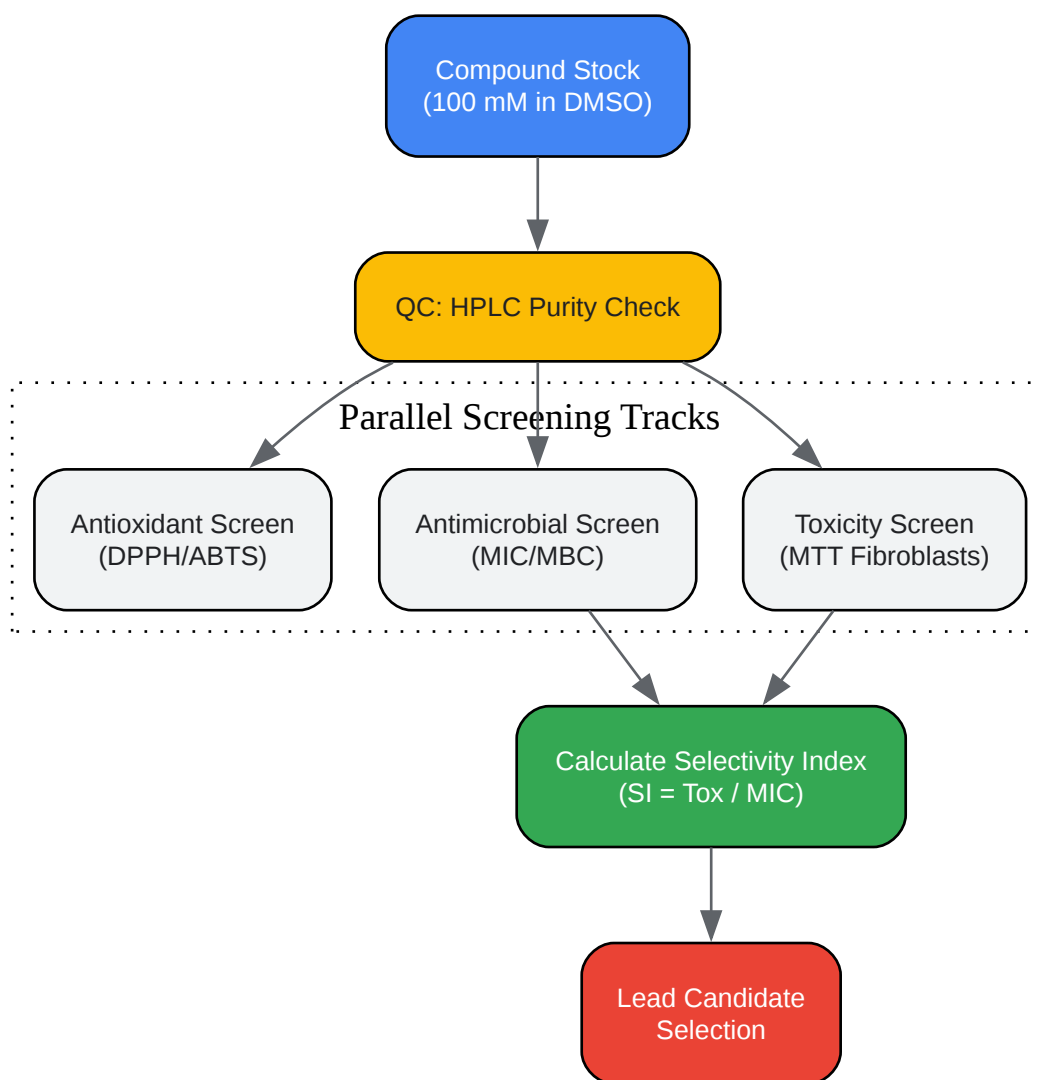
Data Analysis & Reporting

Expected Data Structure

Summarize results in the following format to facilitate decision-making.

Assay	Metric	Test Compound Result	Reference Standard (Trolox/Ciprofloxacin)	Interpretation
DPPH	IC ₅₀ (μM)	[To be determined]	~12.5 μM	<20 μM indicates potent antioxidant.
S. aureus	MIC (μg/mL)	[To be determined]	0.5 μg/mL	<64 μg/mL indicates potential lead.
E. coli	MIC (μg/mL)	[To be determined]	0.015 μg/mL	Gram-negatives likely resistant due to efflux.
Cytotoxicity	IC ₅₀ (μM)	[To be determined]	N/A	High IC ₅₀ (>100 μM) desired for safety.

Diagram 2: Experimental Workflow Logic



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Caption: Parallel screening workflow ensuring safety and efficacy data are integrated for lead selection.

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